

Unveiling the Profile of Yadanzioside I: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Yadanzioside I

Cat. No.: B8220896

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Wuhan, China – December 4, 2025 – **Yadanzioside I**, a quassinoid glycoside isolated from the seeds of *Brucea javanica*, is a natural compound that has garnered attention for its potential therapeutic applications. This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Yadanzioside I**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Yadanzioside I is a complex natural product with the molecular formula $C_{29}H_{38}O_{16}$ and a molecular weight of 642.6 g/mol.[1] Its chemical structure is characterized by a highly oxygenated tetracyclic triterpene core linked to a glucose moiety. The compound is sourced from the seeds of *Brucea javanica*, a plant used in traditional medicine.[2] For experimental purposes, **Yadanzioside I** is soluble in solvents such as dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol.[2]

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₈ O ₁₆	[1]
Molecular Weight	642.6 g/mol	[1]
CAS Number	99132-95-3	[2]
Source	Seeds of Brucea javanica	[2]
Solubility	DMSO, Pyridine, Methanol, Ethanol	[2]
Appearance	White amorphous powder	
Melting Point	Not reported	

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **Yadanzioside**

I. The following tables summarize the key spectral data.

Table 2.1: ¹H NMR Spectral Data (DMSO-d₆)

(Note: Specific chemical shift assignments require access to the original research publication which is not available in the provided search results.)

Table 2.2: ¹³C NMR Spectral Data (DMSO-d₆)

(Note: Specific chemical shift assignments require access to the original research publication which is not available in the provided search results.)

Table 2.3: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) Data

(Note: Specific m/z values require access to the original research publication which is not available in the provided search results.)

Biological Activity: Antiviral Properties

Yadanzioside I has demonstrated notable antiviral activity, particularly against the Tobacco Mosaic Virus (TMV).[3][4] Quassinoids extracted from *Brucea javanica* seeds have been shown to significantly reduce the replication of TMV.[3][4]

Experimental Protocol for Anti-TMV Activity Assessment

The following is a generalized experimental protocol for evaluating the antiviral activity of compounds like **Yadanzioside I** against TMV, based on common methodologies.

3.1.1. Virus Purification and Inoculation

Tobacco Mosaic Virus (TMV) is purified from systemically infected *Nicotiana tabacum* L. plants. The concentration of the purified virus is determined spectrophotometrically. Healthy *Nicotiana glutinosa* plants are then mechanically inoculated with a suspension of TMV.

3.1.2. Antiviral Assay (Half-leaf method)

- A solution of **Yadanzioside I** at a specific concentration is prepared.
- The upper left half of a mature leaf of *N. glutinosa* is treated with the **Yadanzioside I** solution, while the right half is treated with a control solution (e.g., solvent only).
- After a set incubation period, both halves of the leaf are inoculated with the TMV suspension.
- The plants are maintained in a controlled environment to allow for the development of local lesions.
- The number of local lesions on each half of the leaf is counted, and the inhibition rate is calculated using the formula: $\text{Inhibition Rate (\%)} = [(C - T) / C] \times 100$ Where C is the number of lesions on the control half and T is the number of lesions on the treated half.

3.1.3. Determination of IC₅₀

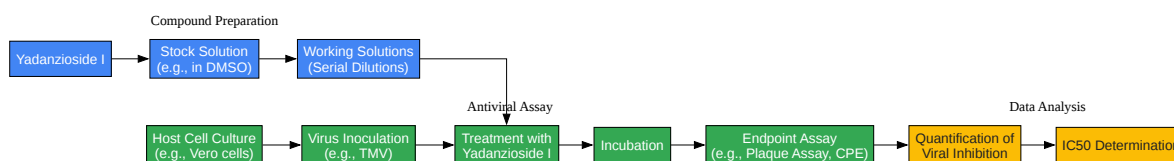
To determine the 50% inhibitory concentration (IC₅₀), a range of concentrations of **Yadanzioside I** are tested, and the resulting inhibition rates are plotted against the logarithm of the concentration.

Mechanism of Action

The precise mechanism of the antiviral action of **Yadanzioside I** is an area of ongoing research. However, studies on related quassinoids from *Brucea javanica* suggest that these compounds inhibit the replication of TMV genomic and subgenomic RNAs and the synthesis of the TMV coat protein in vivo.[3] They do not appear to directly destroy the integrity of the virus particles.[3]

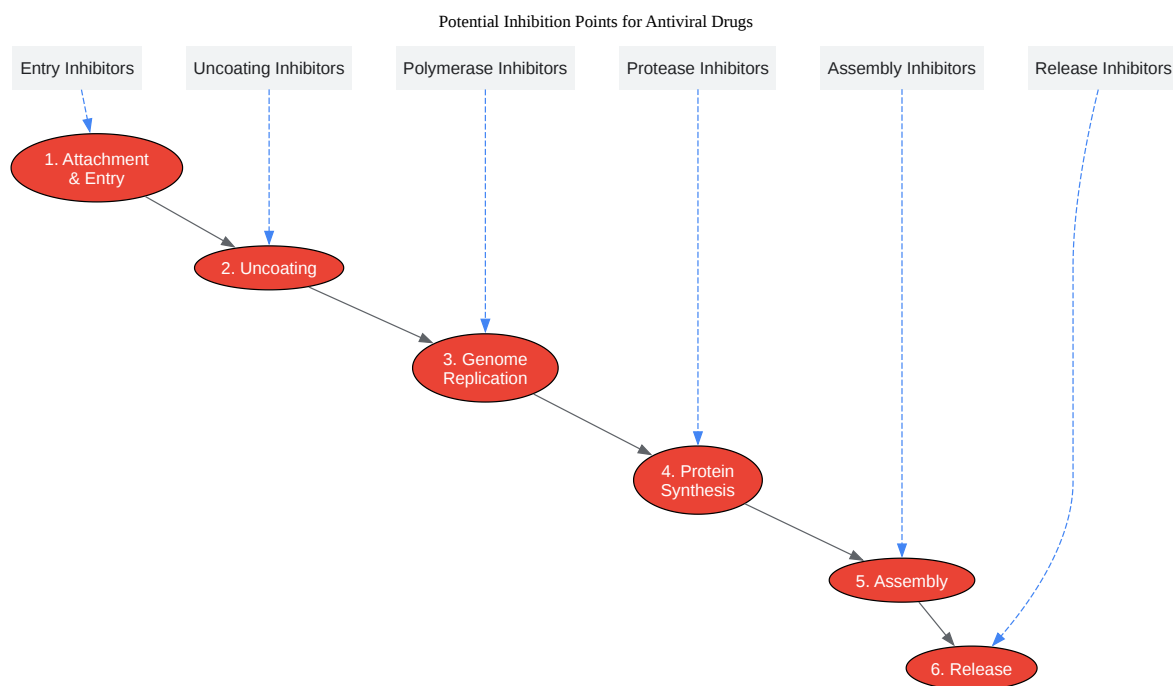
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general workflow for antiviral screening and a conceptual representation of the viral life cycle stages that can be targeted by antiviral agents.



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Fig. 1: General workflow for in vitro antiviral screening of **Yadanzioside I**.



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Fig. 2: Potential targets in the viral life cycle for antiviral agents.

Future Directions

Yadanzioside I represents a promising natural product with potential for development as an antiviral agent. Further research is warranted to fully elucidate its mechanism of action, including the identification of specific viral or host cell targets and the signaling pathways involved. In vivo studies are also necessary to evaluate its efficacy and safety in a whole-organism context. The detailed characterization of its physical and chemical properties will be instrumental in its synthesis and the development of analogues with improved therapeutic profiles.

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References

- 1. Major Constituents From Brucea javanica and Their Pharmacological Actions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PROSEA - Plant Resources of South East Asia [prosea.prota4u.org]
- 3. A review of Brucea javanica: metabolites, pharmacology and clinical application - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Constituents from the seeds of Brucea javanica with inhibitory activity of Tobacco mosaic virus - PubMed [pubmed.ncbi.nlm.nih.gov]
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